

Long-term storage conditions for Nicotinamide riboside malate powder

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Compound of Interest

Compound Name: Nicotinamide riboside malate

Cat. No.: B15571238

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Technical Support Center: Nicotinamide Riboside Malate (NRM) Powder

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term storage, handling, and troubleshooting of **Nicotinamide Riboside Malate (NRM)** powder for experimental use.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for NRM powder?

A1: For optimal long-term stability, NRM powder should be stored in a cool, dry, and dark place. The recommended storage temperature is between 2°C and 8°C for multi-year stability. For shorter periods, storage at room temperature (15-25°C) is also acceptable. It is crucial to protect the powder from moisture and light to prevent degradation.

Q2: How should NRM powder be handled in the laboratory to ensure its stability?

A2: NRM powder is hygroscopic, meaning it can absorb moisture from the air. Therefore, it should be handled in a well-ventilated area, and exposure to the atmosphere should be minimized. Use dry utensils and containers when weighing and handling the powder. It is recommended to work in a low-humidity environment or a glove box for sensitive experiments. Always seal the container tightly immediately after use.

Q3: What are the primary degradation products of NRM?

A3: The primary degradation pathway for Nicotinamide Riboside (NR) and its salts, including NRM, is hydrolysis. This process breaks down NR into nicotinamide and a ribose sugar moiety. This degradation is more pronounced in aqueous solutions, especially under neutral to alkaline conditions.

Q4: Can NRM powder be stored in a refrigerator or freezer?

A4: Yes, refrigeration at 2-8°C is recommended for long-term storage. Some manufacturers even suggest storage at -20°C for maximal stability over several years. When removing the powder from cold storage, it is essential to allow the container to equilibrate to room temperature before opening to prevent condensation from forming on the powder.

Q5: What is the shelf life of NRM powder under recommended storage conditions?

A5: When stored properly at 2-8°C in a sealed container protected from light and moisture, NRM powder can be stable for at least 2 to 3 years.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Powder Clumping or Caking	Exposure to humidity or moisture.	Discard the product if significant clumping has occurred, as this indicates moisture absorption and potential degradation. To prevent this, always store the powder in a tightly sealed container with a desiccant. Minimize the time the container is open to the atmosphere.
Discoloration of Powder (Yellowing)	Exposure to light or high temperatures over time.	While slight discoloration may not always indicate significant degradation, it is a sign of instability. It is best to use a fresh batch of powder for critical experiments. Ensure the powder is stored in an opaque container in a dark location.
Inconsistent Experimental Results	Degradation of NRM due to improper storage or handling. Inaccurate weighing of the hygroscopic powder.	Always use NRM powder that has been stored under the recommended conditions. Prepare fresh solutions for each experiment, as NRM is less stable in aqueous solutions. When weighing, do so quickly and in a low-humidity environment to minimize moisture absorption, which can affect the actual weight.
Poor Solubility in Aqueous Buffers	NRM, while water-soluble, may require assistance to dissolve	Use sonication or gentle warming (not to exceed 37°C) to aid dissolution. Ensure the

completely, especially at high concentrations.

pH of the buffer is slightly acidic, as NRM is more stable in acidic conditions. For in vivo studies, formulations with DMSO, PEG400, or Tween 80 can be used to improve solubility.^[1]

Data Presentation

Table 1: Recommended Long-Term Storage Conditions for NRM Powder

Condition	Temperature	Humidity	Light	Container	Expected Stability
Optimal Long-Term	2°C to 8°C	Low (with desiccant)	Protected (Opaque)	Tightly Sealed	≥ 3 years
Alternative Long-Term	-20°C	Low (with desiccant)	Protected (Opaque)	Tightly Sealed	> 3 years
Short-Term	Room Temperature (15-25°C)	Low (with desiccant)	Protected (Opaque)	Tightly Sealed	Up to 2 years

Table 2: Solubility of Nicotinamide Riboside (Chloride salt as a reference) in Common Solvents

Solvent	Approximate Solubility
DMSO	~30 mg/mL ^[2]
PBS (pH 7.2)	~10 mg/mL ^[2]
Ethanol	~2.5 mg/mL (for Nicotinamide) ^[3]
Water	Highly soluble

Note: While this data is for the chloride salt, the malate salt is also highly soluble in water. For other solvents, it is recommended to test solubility on a small scale.

Experimental Protocols

Protocol 1: Stability Assessment of NRM Powder via HPLC

This protocol outlines a method to assess the stability of NRM powder by quantifying the formation of its primary degradation product, nicotinamide.

1. Materials and Equipment:

- NRM powder (stored under desired conditions)
- Nicotinamide standard
- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile phase: Isocratic mixture of a suitable buffer (e.g., 20 mM ammonium acetate) and an organic solvent (e.g., acetonitrile).
- Syringe filters (0.22 μ m)
- Autosampler vials

2. Sample Preparation:

- Accurately weigh a known amount of NRM powder that has been subjected to specific storage conditions (e.g., elevated temperature and humidity).
- Dissolve the powder in the mobile phase to a final concentration of approximately 1 mg/mL.
- Filter the solution through a 0.22 μ m syringe filter into an HPLC vial.

3. Standard Preparation:

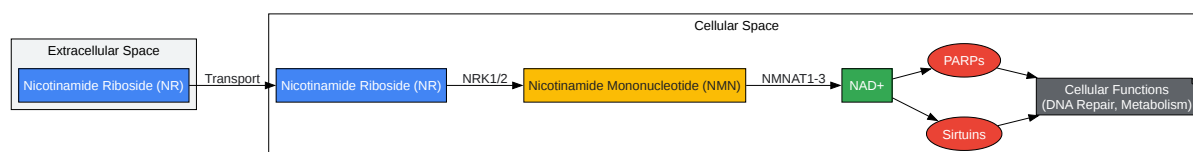
- Prepare a stock solution of nicotinamide standard in the mobile phase.
- Create a series of dilutions to generate a standard curve for quantification.

4. HPLC Analysis:

- Set the HPLC system parameters:
 - Column Temperature: 25°C
 - Flow Rate: 0.7 - 1.0 mL/min
 - Injection Volume: 10 µL
 - UV Detection Wavelength: 260 nm
- Run the standard solutions to generate a calibration curve.
- Inject the prepared NRM sample.
- Identify and quantify the nicotinamide peak in the NRM sample chromatogram by comparing its retention time and area to the standard curve.
- Calculate the percentage of degradation based on the amount of nicotinamide detected relative to the initial amount of NRM.

Visualizations

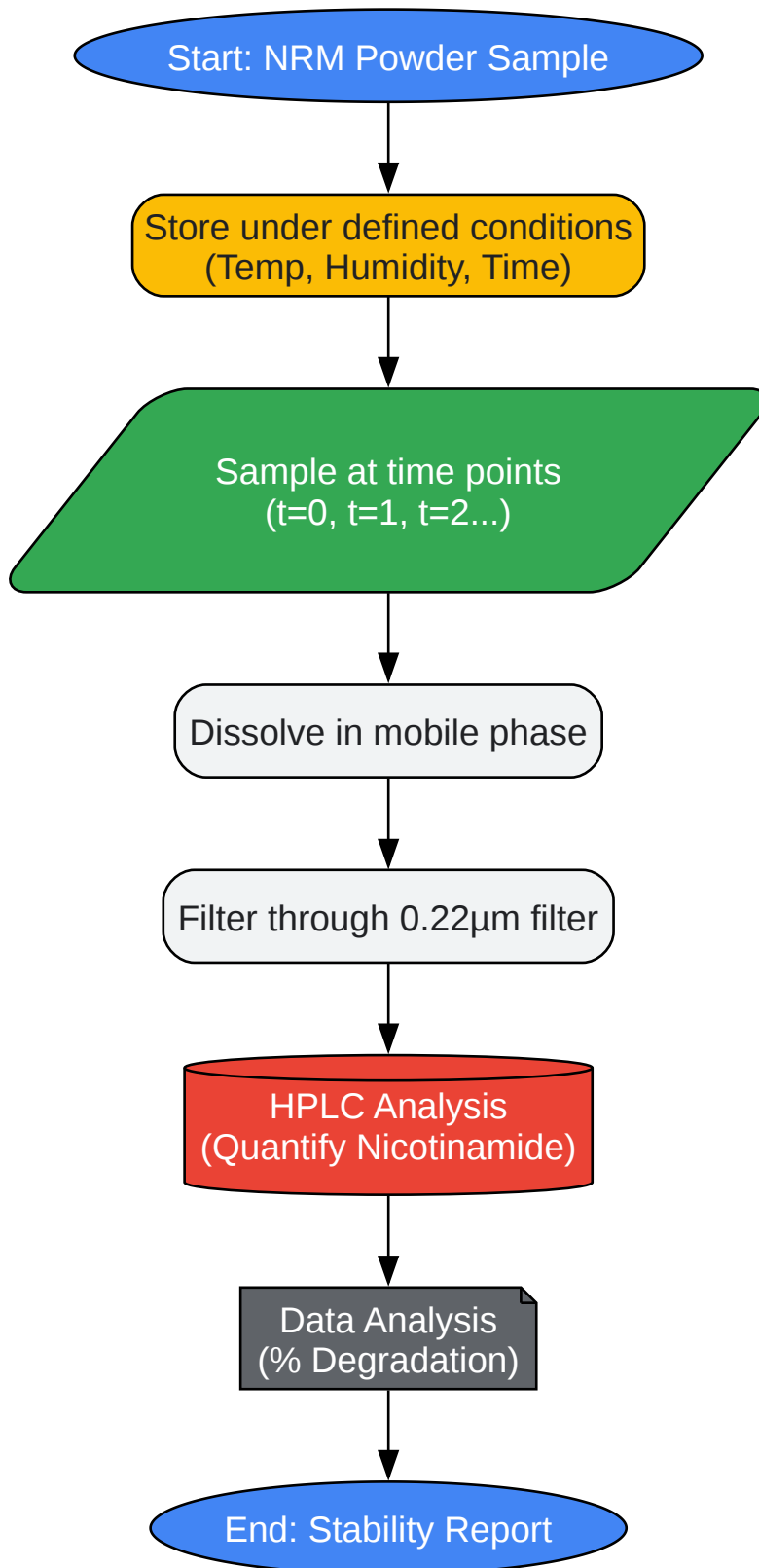
Signaling Pathway of Nicotinamide Riboside (NR)



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Caption: Cellular pathway of Nicotinamide Riboside (NR) to NAD⁺ synthesis.

Experimental Workflow for NRM Stability Testing



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Caption: Workflow for assessing the stability of NRM powder.

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References

- 1. Nicotinamide riboside malate | Endogenous Metabolite | 2415659-01-5 | Invivochem [invivochem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
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